

An In-depth Technical Guide to Methyl 3-(propylamino)propanoate

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Compound of Interest

Compound Name: Methyl 3-(propylamino)propanoate

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Introduction

Methyl 3-(propylamino)propanoate is a secondary amine ester with the IUPAC name **methyl 3-(propylamino)propanoate**.^[1] This document provides a comprehensive overview of its chemical properties, a detailed experimental protocol for a representative synthesis, and a discussion of its potential applications based on related compounds. Due to the limited availability of experimental data for this specific compound, information from closely related analogs is included for comparative purposes.

Chemical and Physical Properties

Quantitative data for **methyl 3-(propylamino)propanoate** is primarily based on computational models.^[1] Experimental data for closely related compounds are provided for comparison.

Table 1: Chemical Identifiers and Computed Properties of **Methyl 3-(propylamino)propanoate**

Identifier/Property	Value	Source
IUPAC Name	methyl 3-(propylamino)propanoate	PubChem[1]
Molecular Formula	C7H15NO2	PubChem[1]
Molecular Weight	145.20 g/mol	PubChem[1]
CAS Number	5036-62-4	PubChem[1]
Canonical SMILES	CCCNCCC(=O)OC	PubChem[1]
InChI Key	GDEQTSGNHQHPLZ-UHFFFAOYSA-N	PubChem[1]
XLogP3	0.5	PubChem[1]
Topological Polar Surface Area	38.3 Å²	PubChem[1]

Table 2: Experimental Physical Properties of Related Amino Esters

Compound	Boiling Point (°C)	Density (g/mL)	Source
Methyl 3-(dimethylamino)propionate	152-154	0.917 (at 25 °C)	Sigma-Aldrich
Methyl 3-(N-benzylamino)propionate	145-147 (at 7 mmHg)	1.049 (Predicted)	ChemicalBook[2]

Experimental Protocols

A specific experimental protocol for the synthesis of **methyl 3-(propylamino)propanoate** is not readily available in the searched literature. However, the synthesis of its close structural analog, methyl 3-(methylamino)propanoate, is well-documented and provides a reliable template for its preparation via a Michael addition reaction.

Synthesis of Methyl 3-(methylamino)propanoate (Analogous Protocol)

This procedure describes the synthesis of methyl 3-(methylamino)propanoate, which can be adapted for the synthesis of **methyl 3-(propylamino)propanoate** by substituting methylamine with propylamine.

Reaction Scheme:

Materials:

- Methyl acrylate
- Methylamine solution (e.g., 2M in tetrahydrofuran)
- Methanol

Procedure:[3]

- Dissolve methyl acrylate (10 g, 116 mmol) in methanol (20 mL).
- Cool the solution to -20 °C in an appropriate cooling bath.
- Slowly add a methylamine solution (2M in tetrahydrofuran, 90 mL, 180 mmol) to the cooled methyl acrylate solution using an addition funnel, while maintaining the reaction temperature at -20 °C and stirring the mixture.
- Continue stirring the reaction mixture at -20 °C for 2 hours.
- After the reaction is complete, remove the solvent under reduced pressure (vacuum).
- The resulting residue can be purified by distillation under reduced pressure (e.g., 45 °C at 5 Torr for methyl 3-(methylamino)propionate) to yield the pure product.

Applications in Research and Drug Development

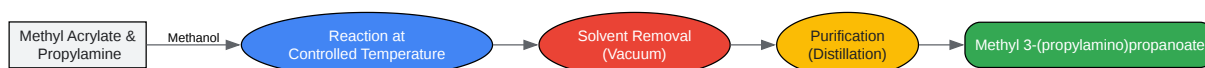
Specific applications for **methyl 3-(propylamino)propanoate** in drug development are not extensively documented. However, compounds with similar structural motifs, such as β -amino esters, are valuable intermediates in the synthesis of more complex molecules, including pharmaceuticals. For instance, related compounds are used in the preparation of precursors for analgesics. The propylamine moiety and the methyl ester group offer sites for further

chemical modification, making it a potentially useful building block in medicinal chemistry for the synthesis of novel therapeutic agents.

Visualizations

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **methyl 3-(propylamino)propanoate** based on the analogous protocol.



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Caption: A generalized workflow for the synthesis of **Methyl 3-(propylamino)propanoate**.

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References

- 1. Methyl 3-(propylamino)propanoate | C₇H₁₅NO₂ | CID 10630640 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 23574-01-8 CAS MSDS (METHYL 3-(N-BENZYLAMINE)PROPIONATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. methyl 3-(methylamino)propanoate synthesis - chemicalbook [chemicalbook.com]
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